

A Technical Guide to the Chemical Properties and Applications of Sunitinib-d10

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Sunitinib-d10**, a deuterated analog of the multi-targeted tyrosine kinase inhibitor, Sunitinib. This document is intended for researchers, scientists, and professionals in drug development who utilize **Sunitinib-d10** as an internal standard in pharmacokinetic and bioanalytical studies.

Core Chemical Properties

Sunitinib-d10 is a stable, isotopically labeled form of Sunitinib, designed for use in mass spectrometry-based quantification assays. The deuterium labeling provides a distinct mass-to-charge ratio, allowing for its differentiation from the unlabeled Sunitinib while maintaining nearly identical chemical and physical properties.

Physicochemical Data

The following table summarizes the key physicochemical properties of **Sunitinib-d10** in comparison to its non-deuterated counterpart, Sunitinib.

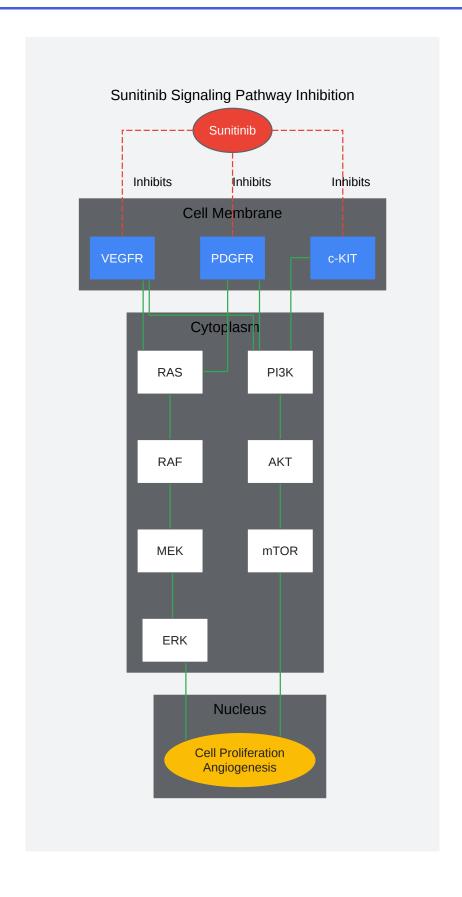


Property	Sunitinib-d10	Sunitinib
Appearance	Yellow Solid[1]	Yellow to orange powder[2]
Molecular Formula	C22H17D10FN4O2[3][4][5][6]	C22H27FN4O2[7]
Molecular Weight	408.54 g/mol [5][6]	398.47 g/mol
Exact Mass	408.2746 Da[5]	398.2118 Da
Solubility	Soluble in DMSO[3]	Soluble in DMSO at 40 mg/mL. Poorly soluble in ethanol and water (maximum solubility in water ~10-50 μM).[8]
pKa (Sunitinib malate)	Not explicitly available, expected to be similar to Sunitinib	8.95[2]
LogP	3.99[4]	5.2 (octanol/water at pH 7 for Sunitinib malate)[2]
Polar Surface Area (PSA)	84.21 Ų[4]	77.2 Ų
Storage Temperature	-20°C[3][5]	-20°C[8]
Stability	≥ 4 years at -20°C[3]	Stable in oral suspension for at least 60 days at room temperature and 4°C.[9][10] Lyophilized form is stable for 24 months at -20°C.[8]

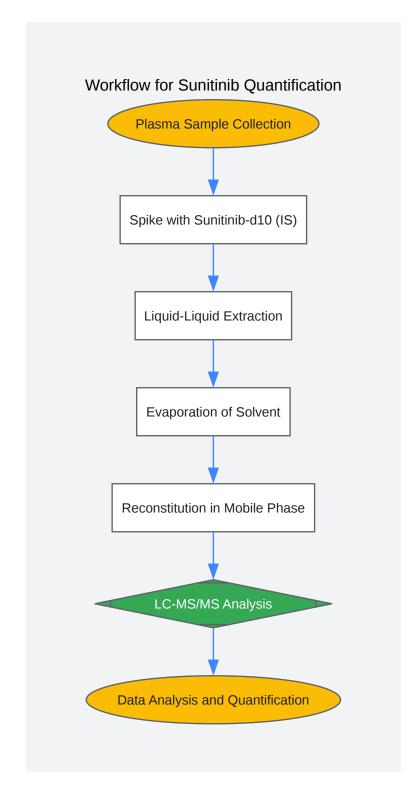
Mechanism of Action of Sunitinib

Sunitinib is a potent inhibitor of multiple receptor tyrosine kinases (RTKs) implicated in tumor growth, angiogenesis, and metastatic progression.[7] Its primary targets include Platelet-Derived Growth Factor Receptors (PDGFRα and PDGFRβ) and Vascular Endothelial Growth Factor Receptors (VEGFR1, VEGFR2, and VEGFR3).[11][12] By blocking the signaling of these receptors, Sunitinib disrupts downstream pathways crucial for cancer cell proliferation and survival, such as the RAS/MAPK and PI3K/AKT pathways.[11]









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